Application Notes and Protocols for Subcutaneous Administration of IACS-8803 in Canines

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Compound of Interest

Compound Name: *IACS-8803*

Cat. No.: *B12429112*

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Introduction

IACS-8803 is a potent synthetic cyclic dinucleotide (CDN) agonist of the Stimulator of Interferon Genes (STING) pathway.[1][2][3][4] Activation of the STING pathway is a critical component of the innate immune system's ability to detect cytosolic DNA, leading to the production of type I interferons and other pro-inflammatory cytokines.[3] This response can induce a robust anti-tumor immunity, making STING agonists like **IACS-8803** a promising class of molecules for cancer immunotherapy.[3][5][6] Preclinical studies have demonstrated that **IACS-8803** can lead to significant systemic anti-tumor responses in murine models.[5][6] This document provides detailed application notes and protocols for the subcutaneous administration of **IACS-8803** in canines, based on available preclinical safety data.

Data Presentation

Preclinical Safety and Tolerability in Canines

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A preclinical study was conducted to assess the safety and tolerability of subcutaneously administered **IACS-8803** in healthy canines. The following table summarizes the key parameters of this study.

Parameter	Details	Reference
Animal Model	Purpose-bred Beagle dogs	[7][8]
Number of Subjects	3	[7][8]
Sex	Female	[7][8]
Health Status	Healthy	[7][8]
Weight	6 - 10 kg	[7][8]
Dosage	100 µg per administration	[7][8]
Volume of Injection	500 µL	[7][8]
Route of Administration	Subcutaneous (SC)	[7][8]
Injection Site	Lateral aspect of each pelvic limb	[7][8]
Dosing Schedule	Two doses separated by 14 days	[7][8]
Post-Administration Monitoring	Every 4 hours for the first 12 hours, then twice daily for 7 days	[7][8]
Outcome	Well-tolerated for at least two cycles of injection	[7][8]

Note: Detailed pharmacokinetic and systemic toxicology data from this study are not publicly available.

Experimental Protocols

Protocol for Subcutaneous Administration of **IACS-8803** in Canines

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This protocol is based on the methodology reported in preclinical safety studies.[7][8]

1. Materials:

- **IACS-8803** (or its salt forms, **IACS-8803** disodium or **IACS-8803** diammonium)[1][2][9]
- Sterile, non-pyrogenic vehicle for reconstitution (e.g., Water for Injection, PBS)
- Sterile syringes (1 mL) and needles (e.g., 25-27 gauge)
- 70% Isopropyl alcohol swabs
- Appropriate personal protective equipment (PPE)
- Canine restraint equipment

2. Preparation of **IACS-8803** Solution:

- Reconstitution: **IACS-8803** is typically supplied as a solid. Reconstitute the compound in a suitable sterile vehicle to the desired stock concentration. For example, to achieve a final concentration of 200 µg/mL for a 500 µL injection volume containing 100 µg, dissolve the appropriate amount of **IACS-8803** in the vehicle.
- Solubility: **IACS-8803** is soluble in water.[1] Ultrasonic assistance may be required.[1]
- Stability: Store stock solutions at -80°C for up to 6 months or -20°C for up to 1 month.[1] Avoid repeated freeze-thaw cycles.[1]
- Final Preparation: On the day of administration, thaw the stock solution and dilute it to the final desired concentration (e.g., 200 µg/mL) with a sterile vehicle if necessary. Draw 500 µL of the final solution into a sterile 1 mL syringe.

3. Animal Preparation:

- Acclimate the canine subject to the handling and restraint procedures.
- Weigh the animal to ensure accurate dosing if dosing is weight-dependent in other study designs.

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- Locate the injection site on the lateral aspect of the pelvic limb.
- Clean the injection site with a 70% isopropyl alcohol swab and allow it to air dry.

4. Subcutaneous Administration:

- Gently lift a fold of skin at the prepared injection site.
- Insert the needle into the subcutaneous space, ensuring it has not entered a blood vessel (aspirate briefly to check for blood).
- Slowly inject the 500 µL volume of the **IACS-8803** solution.
- Withdraw the needle and apply gentle pressure to the injection site for a few seconds.
- Dispose of the syringe and needle in a designated sharps container.

5. Post-Administration Monitoring:

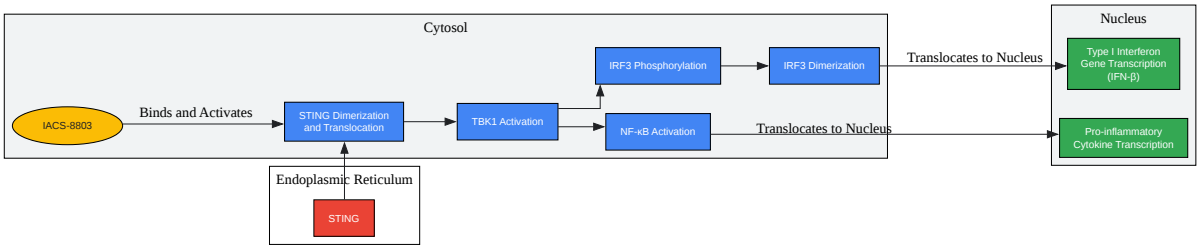
- Observe the animal closely for any immediate adverse reactions (e.g., signs of pain, swelling at the injection site, anaphylaxis).
- Follow a structured monitoring schedule, such as observing the animal every 4 hours for the first 12 hours and at least twice daily for the following 7 days.[7][8]
- Record all clinical observations, including local reactions at the injection site and systemic signs of toxicity.

Visualizations

STING Signaling Pathway

The following diagram illustrates the mechanism of action of **IACS-8803** as a STING agonist.

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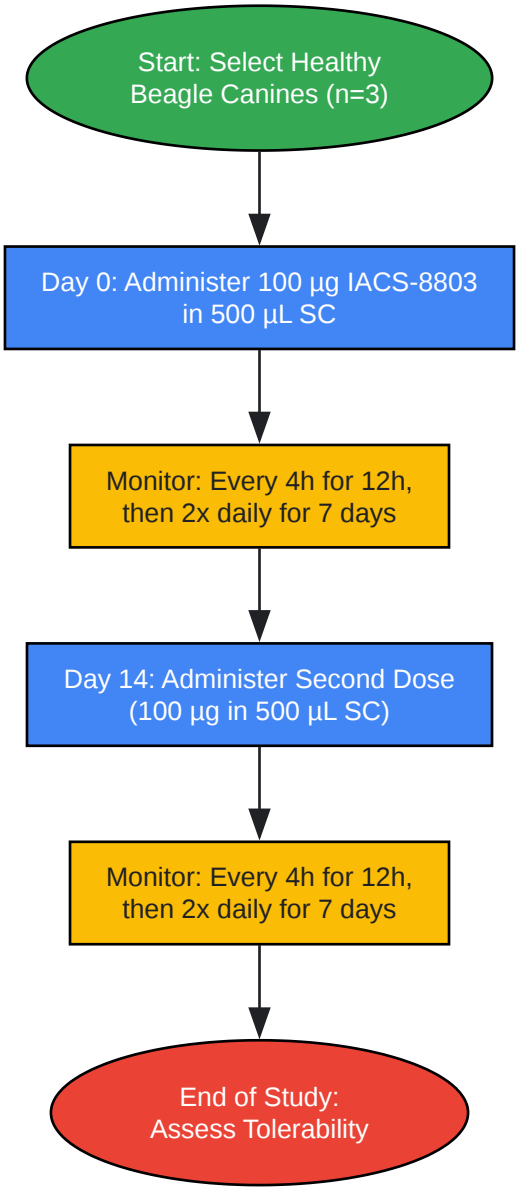
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Caption: STING signaling pathway activated by **IACS-8803**.

Experimental Workflow for Canine SC Administration Study

This diagram outlines the logical flow of the preclinical canine study.

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Caption: Workflow for subcutaneous **IACS-8803** administration in canines.

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